

Application Notes and Protocols: Chromic Acid Preparation for Jones Oxidation

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Compound of Interest

Compound Name: Chromic chromate

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This document provides detailed application notes and protocols for the preparation and use of chromic acid, specifically the Jones reagent, for the oxidation of alcohols in organic synthesis.

Introduction

The Jones oxidation is a widely used method for the oxidation of primary and secondary alcohols to carboxylic acids and ketones, respectively.^{[1][2]} The reagent, a solution of chromium trioxide (CrO_3) in aqueous sulfuric acid, is a powerful and efficient oxidant.^{[3][4]} This method is valued for its high yields, rapid reaction times, and the use of inexpensive reagents.^[1] However, it is crucial to note that all chromium(VI) compounds are carcinogenic and must be handled with extreme care.^[1]

Data Presentation: Jones Reagent Preparation

Several formulations for the Jones reagent exist. The choice of preparation can influence the reagent's strength and suitability for specific substrates. Below is a summary of common preparations.

Reagent Component	Preparation 1	Preparation 2	Preparation 3 (Hagedorn)
Chromium Trioxide (CrO ₃)	67 g	25 g	2.67 Molar
Concentrated Sulfuric Acid (H ₂ SO ₄)	58 mL	25 mL	3.00 Molar
Distilled Water (H ₂ O)	125 mL	75 mL	To final volume
Reference	[5]	[6] [7]	[6] [7]

Experimental Protocols

3.1. Preparation of Jones Reagent (General Protocol)

This protocol is based on a common and widely cited method.

Materials:

- Chromium trioxide (CrO₃)[\[5\]](#)
- Concentrated sulfuric acid (H₂SO₄)[\[5\]](#)
- Distilled water[\[5\]](#)
- Ice bath

Procedure:

- In a fume hood, carefully and slowly add 67 g of chromium trioxide to 125 mL of distilled water in a flask with stirring.[\[5\]](#)
- Cool the resulting orange solution in an ice bath.
- With vigorous stirring, slowly and carefully add 58 mL of concentrated sulfuric acid to the cooled solution.[\[5\]](#)

- Once the addition is complete, allow the solution to warm to room temperature. The final solution is the Jones reagent.
- Store the reagent in a clearly labeled, sealed container in a cool, dry place away from combustible materials.[\[8\]](#)

3.2. General Procedure for Jones Oxidation of a Secondary Alcohol to a Ketone

Materials:

- Secondary alcohol
- Acetone (reagent grade)[\[1\]](#)
- Jones reagent
- Isopropyl alcohol (for quenching)[\[9\]](#)
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve the secondary alcohol in a suitable volume of acetone in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath.
- Slowly add the Jones reagent dropwise from the dropping funnel to the stirred solution. The color of the reaction mixture will change from orange/red to a greenish-blue, indicating the reduction of Cr(VI) to Cr(III).[\[10\]](#)
- Monitor the reaction by thin-layer chromatography (TLC).

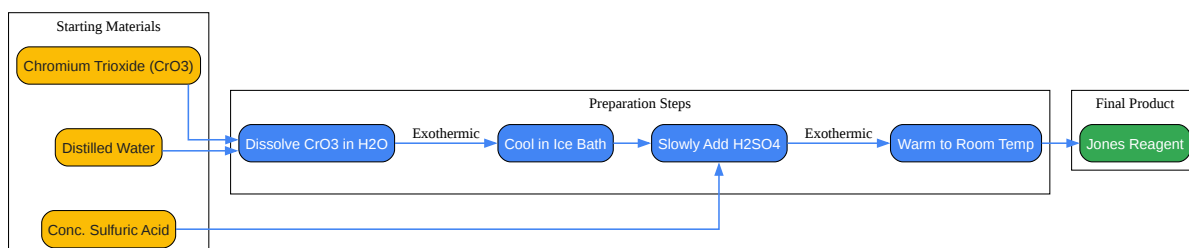
- Once the starting material is consumed, quench the excess oxidant by the dropwise addition of isopropyl alcohol until the orange color is no longer present.[5]
- Remove the acetone under reduced pressure.
- Extract the aqueous residue multiple times with diethyl ether.[5]
- Combine the organic extracts and wash with saturated sodium bicarbonate solution and then with brine.[5]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude ketone.[5]
- The product can be further purified by distillation or chromatography.

Safety Precautions

Extreme caution must be exercised when handling chromic acid and chromium trioxide.

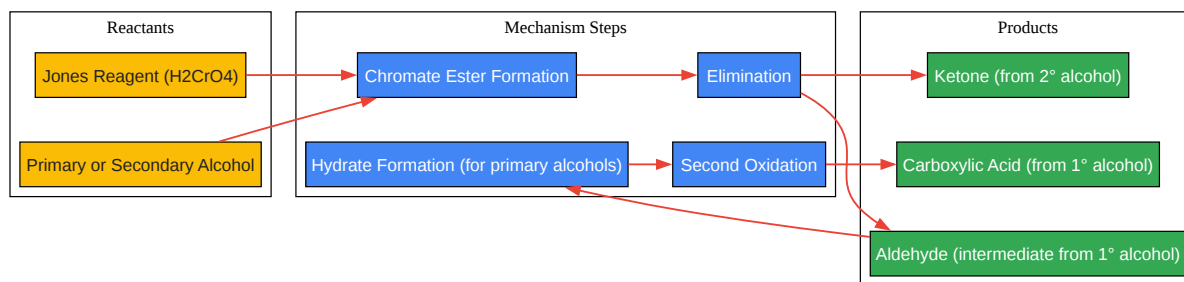
- Carcinogenicity: Chromium(VI) compounds are known carcinogens.[1] Avoid inhalation of dust and direct contact with skin and eyes.[11][12]
- Corrosivity: Chromic acid is highly corrosive and can cause severe burns.[8]
- Personal Protective Equipment (PPE): Always work in a well-ventilated fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles or a face shield.[8][11][12]
- Handling: Avoid spilling and the formation of dust. Keep away from heat, sparks, and open flames.[13] Do not mix with combustible materials.[8][13]
- Waste Disposal: Dispose of all chromium-containing waste according to institutional and regulatory guidelines. Do not pour down the drain.

Visualizations



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Caption: Workflow for the preparation of Jones reagent.



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Caption: Simplified mechanism of Jones oxidation.

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